

melting point of 3,4-Dibromoaniline

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Compound of Interest

Compound Name: 3,4-Dibromoaniline

Cat. No.: B1580990

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An In-Depth Technical Guide to the Melting Point of **3,4-Dibromoaniline** For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dibromoaniline is an organic compound featuring a benzene ring substituted with two bromine atoms and an amino group.^[1] Its chemical structure makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and functional materials.^[1] The melting point is a critical physical property that serves as a primary indicator of a compound's purity and is essential for its identification and characterization. For a crystalline solid, a sharp and defined melting point range typically signifies high purity, whereas a broad and depressed melting range often indicates the presence of impurities.^[2] This guide provides a comprehensive overview of the melting point of **3,4-Dibromoaniline**, detailed experimental protocols for its determination, and essential safety information.

Physicochemical Data of 3,4-Dibromoaniline

The key physical and chemical properties of **3,4-Dibromoaniline** are summarized in the table below. This data is crucial for its handling, application in synthesis, and analytical characterization.

Property	Value	Reference(s)
Melting Point	78-82 °C	[1]
	80.5 °C	
Molecular Formula	C ₆ H ₅ Br ₂ N	[1][3][4]
Molecular Weight	250.92 g/mol	[1][5]
CAS Number	615-55-4	[1][3][4]
Appearance	Beige solid	[1]
Boiling Point	288.3 °C at 760 mmHg	[1]
IUPAC Name	3,4-dibromoaniline	[5]

Experimental Protocol: Melting Point Determination

The melting point of **3,4-Dibromoaniline** is determined using the capillary method with a melting point apparatus (e.g., Mel-Temp) or a Thiele tube. This procedure allows for precise observation of the phase transition from solid to liquid.

Materials and Equipment

- **3,4-Dibromoaniline** sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Mortar and pestle
- Spatula
- Thermometer (calibrated)
- Heat-resistant gloves and safety goggles

Procedure

- Sample Preparation:
 - Place a small amount of the **3,4-Dibromoaniline** on a clean, dry watch glass or in a mortar.
 - If the sample is not already a fine powder, gently grind it using a pestle to ensure uniform heat transfer.[\[2\]](#)
 - Press the open end of a capillary tube into the powdered sample.[\[6\]](#)
 - To pack the sample into the sealed end, tap the bottom of the tube gently on a hard surface or drop it through a long glass tube.[\[6\]](#)
 - The packed sample should be approximately 2-3 mm in height to ensure an accurate melting range.[\[6\]](#)
- Apparatus Setup (Mel-Temp):
 - Ensure the melting point apparatus is clean and has cooled to at least 15-20°C below the expected melting point if previously used.[\[2\]](#)
 - Insert the packed capillary tube into the sample holder of the apparatus.[\[6\]](#)
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Measurement:
 - Turn on the apparatus and set an initial rapid heating rate to approach the expected melting point quickly (e.g., to within 20°C).[\[2\]](#)
 - When the temperature is approximately 15-20°C below the anticipated melting point of 80°C, reduce the heating rate significantly to about 1-2°C per minute.[\[2\]](#)[\[6\]](#) A slow heating rate is critical for an accurate determination.
 - Observe the sample closely through the magnifying lens.
 - Record the temperature (T_1) at which the first droplet of liquid appears.[\[2\]](#)

- Continue heating slowly and record the temperature (T_2) at which the last solid crystal melts completely, resulting in a clear liquid.[\[2\]](#)
- The melting point is reported as the range from T_1 to T_2 .
- Post-Measurement:
 - Turn off the apparatus and allow it to cool.
 - Dispose of the used capillary tube in a designated glass waste container.
 - For repeated measurements, always use a fresh sample in a new capillary tube.[\[7\]](#)

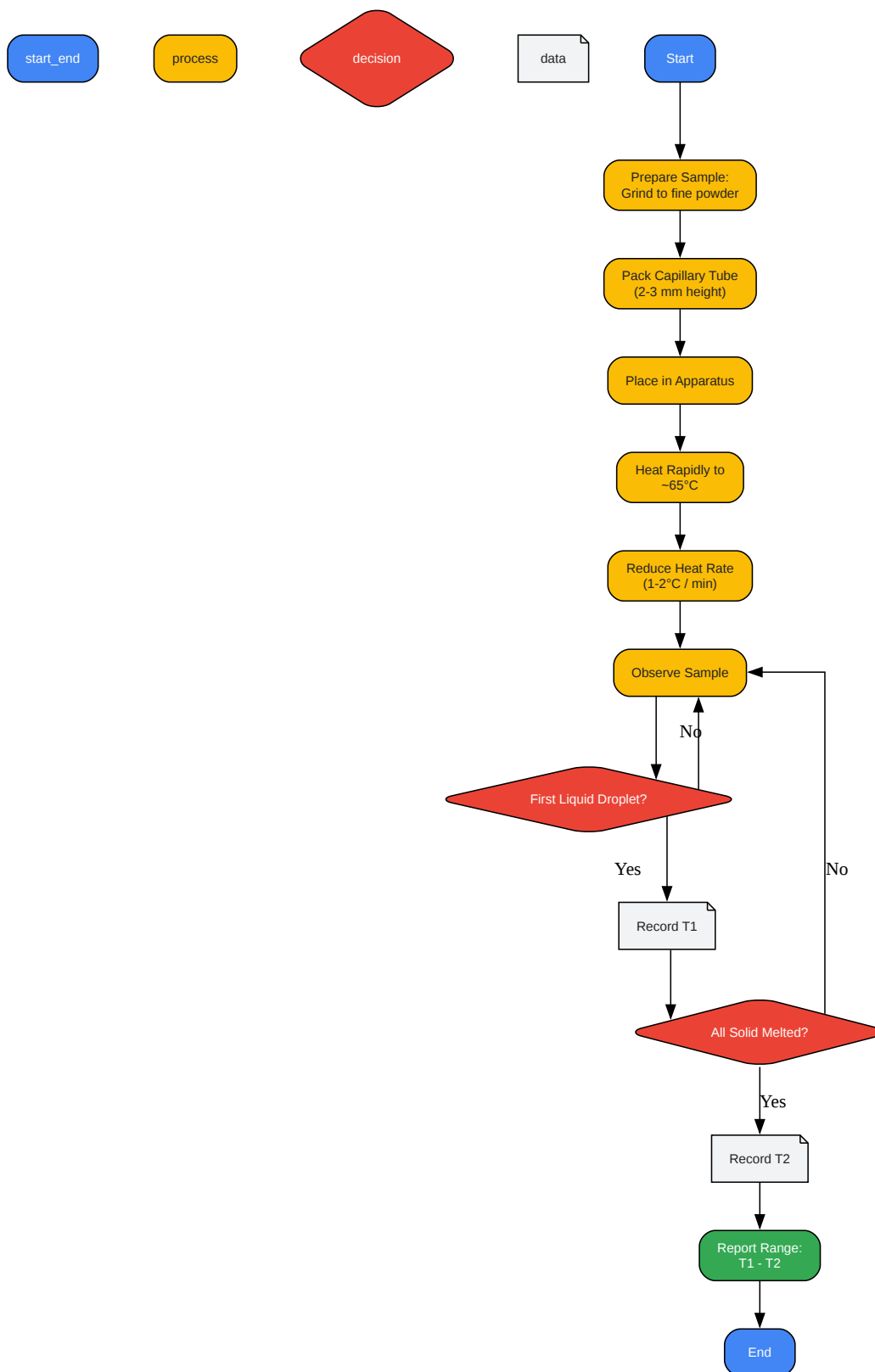
Safety and Handling

3,4-Dibromoaniline is a hazardous substance and requires careful handling in a laboratory setting.

- Hazard Identification: The compound is harmful if swallowed, toxic in contact with skin, and harmful if inhaled.[\[5\]](#)[\[8\]](#) It causes skin and serious eye irritation and may cause damage to organs through prolonged or repeated exposure.[\[8\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[9\]](#)
- Handling: Handle **3,4-Dibromoaniline** in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[\[9\]](#) Avoid contact with skin and eyes. After handling, wash hands and any exposed skin thoroughly.
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place, protected from light.[\[9\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the substance to enter drains.

Experimental Workflow Visualization

The following diagram illustrates the logical steps for determining the melting point of **3,4-Dibromoaniline**.



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Caption: Workflow for Melting Point Determination of **3,4-Dibromoaniline**.

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References

- 1. Buy 3,4-Dibromoaniline | 615-55-4 [smolecule.com]
- 2. almaaqal.edu.iq [almaaqal.edu.iq]
- 3. 3,4-Dibromoaniline [webbook.nist.gov]
- 4. 3,4-Dibromoaniline [webbook.nist.gov]
- 5. 3,4-Dibromoaniline | C₆H₅Br₂N | CID 521981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. fishersci.com [fishersci.com]
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